

Application Notes: Utilizing Caryophyllene Formate as an Analytical Reference Standard

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Compound of Interest

Compound Name: *Caryophyllene formate*

CAS No.: 58096-46-1

Cat. No.: B1618201

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Abstract

This document provides a comprehensive technical guide for researchers, analytical scientists, and quality control professionals on the effective use of **Caryophyllene Formate** (CAS No. 58096-46-1) as a reference standard. **Caryophyllene formate**, a sesquiterpene ester, is a significant component in the flavor and fragrance industries and serves as a critical marker for quality assessment in natural product analysis.[1][2] These application notes delineate the essential physicochemical properties, provide detailed, field-proven protocols for the preparation of standard solutions, and outline a complete workflow for the validation of analytical methods, primarily focusing on Gas Chromatography (GC). The causality behind experimental choices is explained to ensure robust and reproducible results, adhering to the principles of scientific integrity and self-validating systems.

Introduction to Caryophyllene Formate

Caryophyllene formate, also known as neo-patchouli, is a bicyclic sesquiterpene ester recognized for its distinctive woody, spicy, and amber aroma profile.[3][4][5] It is found naturally in some essential oils, such as that of Zingiber mioga, and is widely utilized as a fragrance and

flavoring agent in cosmetics, perfumes, and food products.[1][6] The increasing demand for natural and plant-derived ingredients necessitates precise analytical control to ensure product identity, purity, and consistency.

The use of a well-characterized **Caryophyllene Formate** reference standard is paramount for:

- **Quality Control (QC):** Quantifying the analyte in raw materials (e.g., essential oils) and finished goods.
- **Method Development & Validation:** Establishing reliable analytical methods for routine analysis.
- **Stability Testing:** Assessing the degradation of the compound under various storage conditions.
- **Research & Development:** Investigating the properties and potential applications of natural products.

This guide is designed to equip laboratory professionals with the necessary protocols and scientific rationale to confidently implement **Caryophyllene Formate** as a reference standard in their analytical workflows.

Physicochemical Properties

A thorough understanding of the physicochemical properties of a reference standard is fundamental to its correct handling, storage, and application in analytical methods. The properties of **Caryophyllene Formate** are summarized below.

Property	Value	Reference(s)
CAS Number	58096-46-1	[7][8]
Molecular Formula	C ₁₆ H ₂₆ O ₂	[7][9]
Molecular Weight	250.38 g/mol	[6][7][9]
Appearance	Colorless to pale yellow liquid	[2][10]
Boiling Point	~305 °C at 760 mmHg	[7][11]
Flash Point	~124.7 °C	[7][11]
Density	~1.03 g/cm ³	[7][10]
Refractive Index	~1.507 at 20°C	[7][10]
Solubility	Soluble in ethanol, methanol, isopropanol. Insoluble in water.	[9][12]
LogP (o/w)	~4.6 - 5.0	[7][11]
Odor Profile	Woody, spicy, amber, sweet, peppery	[2][3][9]

Reference Standard Preparation and Handling

The integrity of any quantitative analysis begins with the proper handling and preparation of the reference standard. Errors at this stage will propagate throughout the entire analytical process.

Sourcing, Storage, and Stability

- **Procurement:** The **Caryophyllene Formate** reference standard should be procured from a reputable supplier that provides a comprehensive Certificate of Analysis (CoA). The CoA must specify the purity (assay value, typically ≥95%), identity confirmation (e.g., by MS, NMR), and a batch/lot number for traceability.
- **Storage:** To ensure stability, the reference standard should be stored in a tightly sealed, amber glass vial to protect it from light. It should be kept in a cool, controlled environment, as recommended by the supplier, typically refrigerated.[13] While specific stability data is

limited, related sesquiterpenes are known to be susceptible to oxidation and isomerization when exposed to air, light, and heat.^[14]

- **Handling:** Always allow the standard to equilibrate to ambient laboratory temperature before opening the container to prevent condensation of atmospheric moisture. Use calibrated analytical balances and Class A volumetric glassware for all weighing and dilution steps.

Protocol 1: Preparation of Stock and Working Standard Solutions

This protocol describes the preparation of a primary stock solution and a series of working standards for constructing a calibration curve.

Materials:

- **Caryophyllene Formate** Reference Standard
- Methanol or Ethanol (HPLC or GC-grade)
- Class A volumetric flasks (e.g., 10 mL, 25 mL, 50 mL)
- Calibrated micropipettes
- Analytical balance (readable to 0.01 mg)
- Ultrasonic bath

Procedure:

- Prepare Primary Stock Solution (e.g., 1000 µg/mL):
 - Accurately weigh approximately 25 mg of the **Caryophyllene Formate** reference standard into a 25 mL Class A volumetric flask. Record the exact weight.
 - Causality: Weighing a larger mass (e.g., >10 mg) minimizes the impact of weighing errors on the final concentration accuracy.

- Add approximately 15 mL of GC-grade methanol or ethanol. The choice of solvent is based on the high solubility of **Caryophyllene Formate** in alcohols.[9]
- Sonicate the flask for 5-10 minutes to ensure complete dissolution of the standard. Visually inspect for any undissolved particulate matter.
- Allow the solution to return to ambient temperature.
- Dilute to the mark with the same solvent. Cap and invert the flask at least 15 times to ensure homogeneity.
- Calculate the exact concentration using the formula: $\text{Concentration } (\mu\text{g/mL}) = (\text{Weight of standard (mg)} \times \text{Purity}) / \text{Volume of flask (mL)} \times 1000$
- Transfer the stock solution to a labeled amber glass vial and store under refrigeration.
- Prepare Working Standard Solutions:
 - Prepare a series of at least five working standards by performing serial dilutions of the primary stock solution. For example, to create a calibration curve ranging from 1 to 50 $\mu\text{g/mL}$.
 - Example Dilution Series:
 - 50 $\mu\text{g/mL}$: Pipette 2.5 mL of the 1000 $\mu\text{g/mL}$ stock into a 50 mL volumetric flask and dilute to volume.
 - 25 $\mu\text{g/mL}$: Pipette 2.5 mL of the 1000 $\mu\text{g/mL}$ stock into a 100 mL volumetric flask and dilute to volume.
 - 10 $\mu\text{g/mL}$: Pipette 1 mL of the 1000 $\mu\text{g/mL}$ stock into a 100 mL volumetric flask and dilute to volume.
 - 5 $\mu\text{g/mL}$: Pipette 0.5 mL of the 1000 $\mu\text{g/mL}$ stock into a 100 mL volumetric flask and dilute to volume.
 - 1 $\mu\text{g/mL}$: Pipette 1 mL of the 50 $\mu\text{g/mL}$ working standard into a 50 mL volumetric flask and dilute to volume.

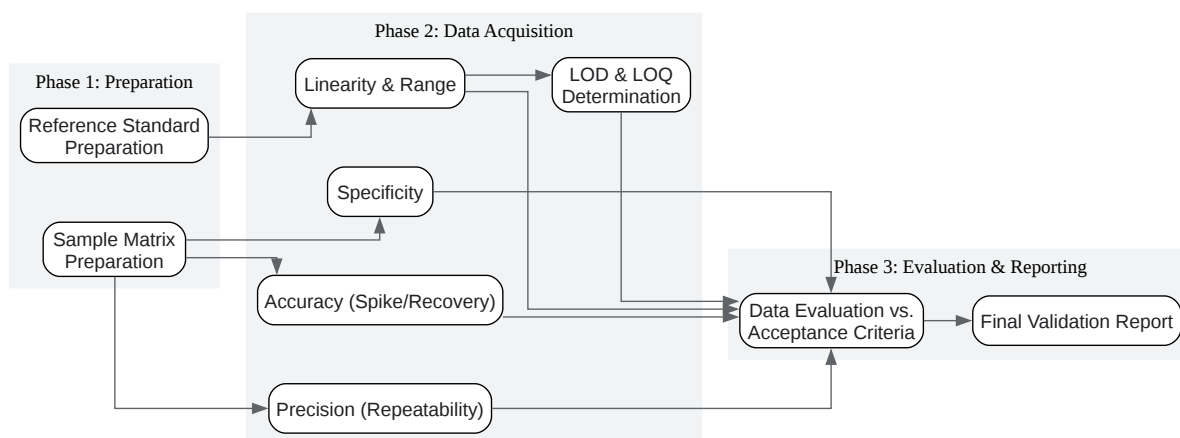
- Causality: Using a multi-point calibration curve is essential for confirming the linearity of the detector response across the desired analytical range, a core requirement for method validation.
- Each working standard should be transferred to a labeled autosampler vial for analysis.

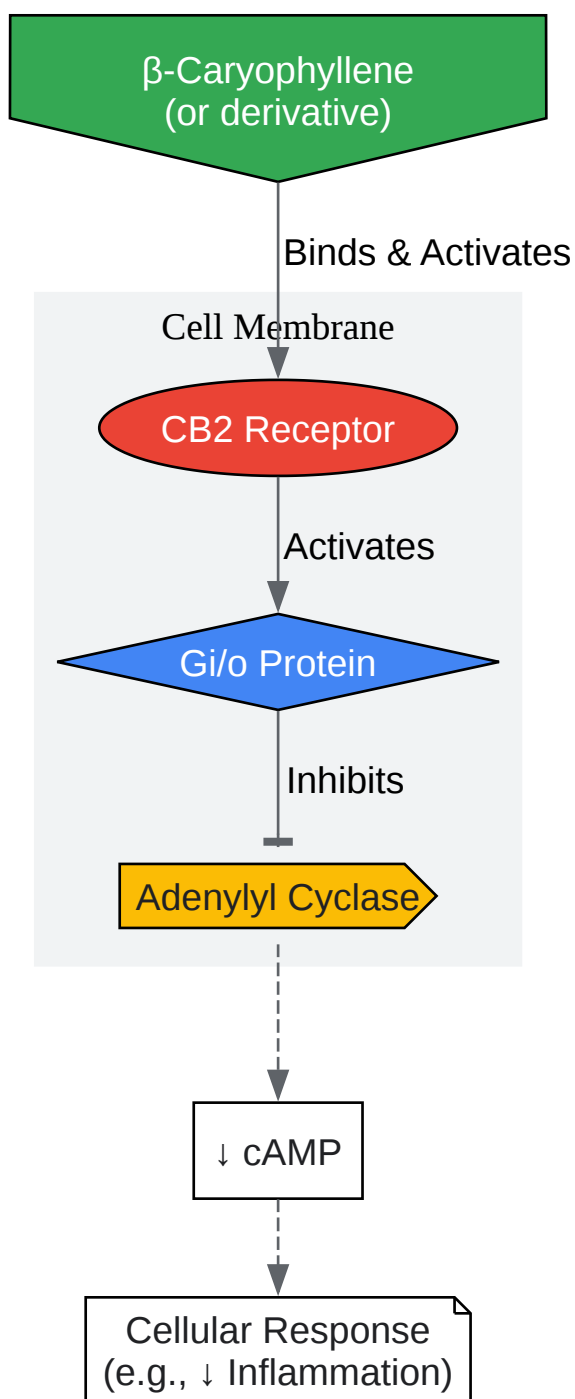
Application in Analytical Method Validation

Validation of an analytical method is the documented process that establishes, through laboratory studies, that the performance characteristics of the method meet the requirements for the intended analytical applications.^{[15][16]} The following protocol outlines the validation of a Gas Chromatography (GC) method for the quantification of **Caryophyllene Formate**.

Workflow for Analytical Method Validation

The following diagram illustrates the logical flow of a typical analytical method validation process.





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